

GSK-7975A stability in DMSO and culture media

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Compound of Interest

Compound Name: GSK-7975A
Cat. No.: B607863

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GSK-7975A Technical Support Center

Welcome to the technical support center for **GSK-7975A**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability, handling, and use of **GSK-7975A** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **GSK-7975A** and what is its mechanism of action?

A1: **GSK-7975A** is a potent and selective inhibitor of Calcium Release-Activated Calcium (CRAC) channels.^{[1][2][3]} Its primary targets are the Orai1 and Orai3 calcium channels, which are key components of the CRAC channel complex. The activation of CRAC channels is initiated by the depletion of calcium from the endoplasmic reticulum (ER), which is sensed by the Stromal Interaction Molecule 1 (STIM1). Upon ER calcium depletion, STIM1 proteins oligomerize and translocate to the plasma membrane where they interact with and activate Orai channels, leading to an influx of extracellular calcium into the cell. **GSK-7975A** acts downstream of STIM1 oligomerization and the STIM1-Orai1 interaction to block the Orai pore, thereby inhibiting this calcium entry.^{[4][5]}

Q2: What is the recommended solvent for dissolving **GSK-7975A**?

A2: **GSK-7975A** is soluble in dimethyl sulfoxide (DMSO).^{[3][6]} It is recommended to prepare a concentrated stock solution in high-quality, anhydrous DMSO.

Q3: How should I store the solid compound and DMSO stock solutions of **GSK-7975A**?

A3: Proper storage is crucial to maintain the integrity of **GSK-7975A**. The following table summarizes the recommended storage conditions based on information from various suppliers.

Format	Storage Temperature	Shelf Life	Citations
Solid Powder	-20°C	>2 years	[3]
0-4°C	Short term (days to weeks)	[3]	
DMSO Stock Solution	-80°C	Up to 2 years	[1]
-20°C	Up to 3 months	[6]	

Note: To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the DMSO stock solution into single-use volumes.

Q4: Is **GSK-7975A** stable in aqueous solutions and cell culture media?

A4: There is limited published data specifically detailing the stability of **GSK-7975A** in aqueous solutions or common cell culture media such as DMEM or RPMI-1640. As a general consideration for small molecule inhibitors, prolonged incubation in aqueous environments, particularly at physiological pH and temperature, can lead to degradation. Therefore, it is best practice to prepare fresh dilutions of **GSK-7975A** in culture media for each experiment from a frozen DMSO stock. Avoid storing the compound in culture media for extended periods.

Troubleshooting Guide

This guide addresses common issues that may arise during experiments with **GSK-7975A**.

Issue	Possible Cause(s)	Recommended Solution(s)
Inconsistent or no inhibitory effect	Compound Degradation: Improper storage of stock solutions (e.g., repeated freeze-thaw cycles, prolonged storage at room temperature).	Prepare fresh aliquots of GSK-7975A from a properly stored stock solution for each experiment.
Precipitation in Culture Media: The final concentration of DMSO may be too high, or the compound may have limited solubility in your specific culture medium.	Ensure the final DMSO concentration in your assay is low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity and precipitation. Visually inspect the media for any signs of precipitation after adding the compound. If precipitation occurs, consider optimizing the final concentration of GSK-7975A or the vehicle.	
Incorrect Cell-based Assay Conditions: The experimental window may not be optimal for observing the inhibitory effect.	Optimize the pre-incubation time with GSK-7975A before stimulating the cells. A pre-incubation of at least 20-30 minutes is often used. ^{[4][7]} Ensure the stimulus for CRAC channel activation (e.g., thapsigargin, ionomycin) is potent and used at an appropriate concentration.	
Cell Toxicity Observed	High DMSO Concentration: The final concentration of DMSO in the culture medium is toxic to the cells.	Perform a vehicle control with the same final DMSO concentration to assess its effect on cell viability. Keep the final DMSO concentration as low as possible (ideally $\leq 0.1\%$).

Off-target Effects: At high concentrations, GSK-7975A may have off-target effects.

Determine the optimal concentration of GSK-7975A for your specific cell type and assay through a dose-response experiment. Use the lowest effective concentration to minimize potential off-target effects.

Variability between experiments

Inconsistent Stock Solution Preparation: Errors in weighing the compound or dissolving it in DMSO.

Ensure accurate weighing of the solid compound and complete dissolution in DMSO. Vortex thoroughly to ensure a homogenous stock solution.

Cell Passage Number and Health: High passage numbers or unhealthy cells can lead to altered responses.

Use cells with a consistent and low passage number. Ensure cells are healthy and in the logarithmic growth phase before starting the experiment.

Experimental Protocols

Preparation of GSK-7975A Stock Solution (10 mM)

- Weighing the Compound: Accurately weigh out the required amount of **GSK-7975A** powder (Molecular Weight: 397.3 g/mol). For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.973 mg of **GSK-7975A**.
- Dissolving in DMSO: Add the appropriate volume of high-quality, anhydrous DMSO to the weighed compound. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Ensuring Complete Dissolution: Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid dissolution, but avoid excessive heat.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C as recommended in the stability

table.

General Protocol for a Cell-Based Calcium Influx Assay

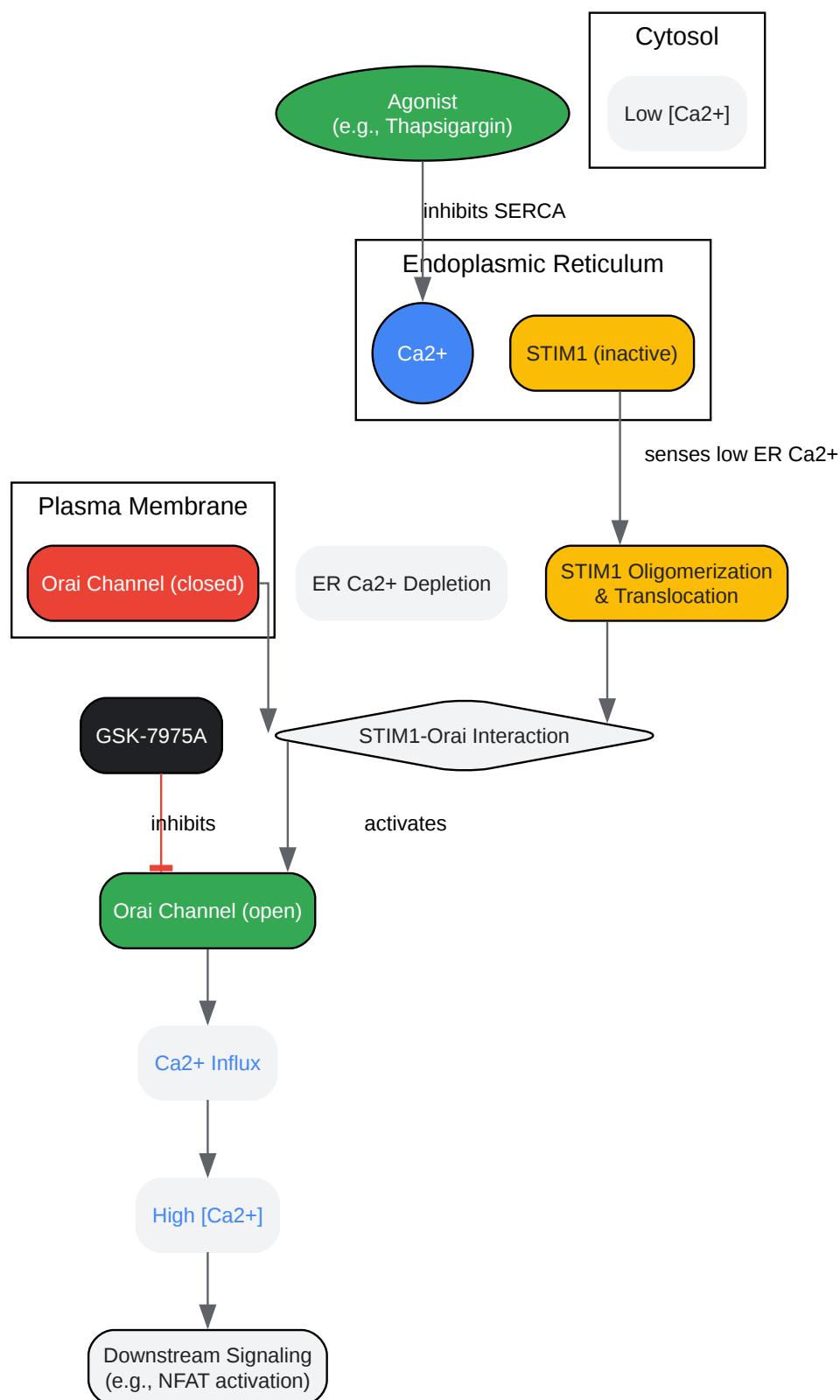
This protocol provides a general workflow for assessing the inhibitory effect of **GSK-7975A** on store-operated calcium entry (SOCE) using a fluorescent calcium indicator like Fura-2 or Fluo-4.

- Cell Seeding: Seed your cells of interest onto a suitable plate (e.g., 96-well black-walled, clear-bottom plate for fluorescence assays) at an appropriate density to achieve a confluent monolayer on the day of the experiment.
- Calcium Indicator Loading:
 - Prepare a loading buffer containing a fluorescent calcium indicator (e.g., Fluo-4 AM) in a serum-free medium or a suitable buffer (e.g., HBSS).
 - Remove the culture medium from the cells and wash once with the buffer.
 - Add the loading buffer to the cells and incubate at 37°C for 30-60 minutes in the dark.
- Wash and Pre-incubation with **GSK-7975A**:
 - Wash the cells twice with the buffer to remove excess dye.
 - Prepare working solutions of **GSK-7975A** at various concentrations (e.g., 2x the final desired concentration) by diluting the DMSO stock solution in the assay buffer. Include a vehicle control (DMSO only).
 - Add the **GSK-7975A** working solutions to the respective wells and incubate for 20-30 minutes at room temperature or 37°C in the dark.
- Measurement of Baseline Fluorescence: Measure the baseline fluorescence of the cells using a fluorescence plate reader or microscope with the appropriate excitation and emission wavelengths for your chosen calcium indicator.
- Stimulation of SOCE:

- Prepare a solution of a SERCA pump inhibitor like thapsigargin to deplete ER calcium stores and activate CRAC channels.
- Add the thapsigargin solution to the wells while continuously recording the fluorescence signal.
- Data Analysis:
 - The increase in fluorescence intensity upon stimulation reflects the influx of extracellular calcium.
 - Analyze the data by measuring parameters such as the peak fluorescence, the area under the curve, or the rate of calcium influx.
 - Compare the response in the presence of different concentrations of **GSK-7975A** to the vehicle control to determine the inhibitory effect.

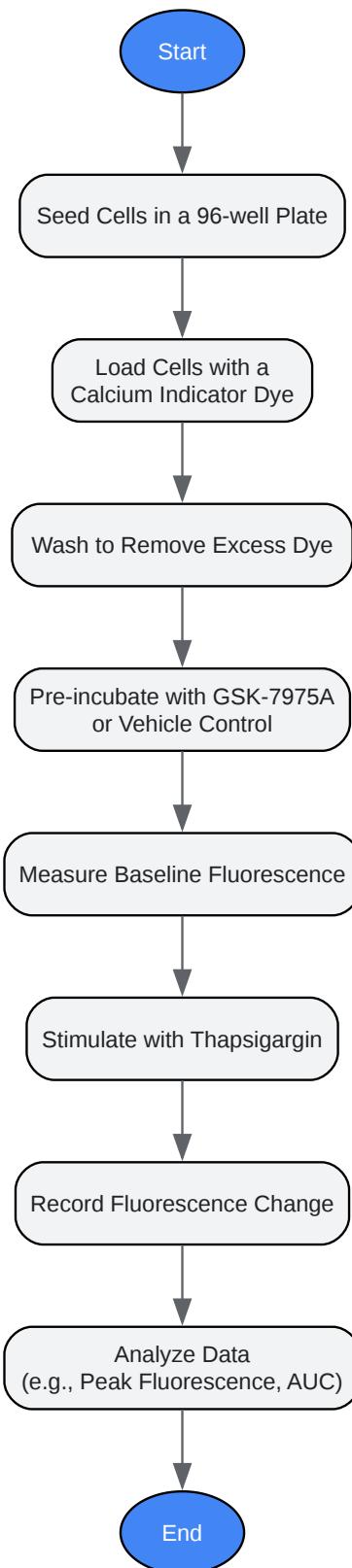
Visualizations

Signaling Pathway of CRAC Channel Activation and Inhibition by GSK-7975A

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Caption: CRAC channel activation pathway and the inhibitory action of **GSK-7975A**.

Experimental Workflow for a Calcium Influx Assay



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Caption: A typical experimental workflow for a cell-based calcium influx assay.

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